

structure-activity relationship of dichlorophenyl amine analogs

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Compound of Interest

Compound Name: 3-(3,4-Dichlorophenyl)pentan-3-amine

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Structure-Activity Relationship of Dichlorophenyl Amine Analogs: A Comparative Guide to A3 Adenosine Receptor Positive Allosteric Modulators

As drug development shifts toward highly targeted, event-specific therapeutics, Positive Allosteric Modulators (PAMs) have emerged as a superior alternative to orthosteric agonists. For the A3 Adenosine Receptor (A3AR)—a critical target for inflammatory diseases, ischemia-reperfusion injury, and neuropathic pain—orthosteric agonists often suffer from systemic dose-limiting toxicities and receptor desensitization[1]. PAMs circumvent this by magnifying receptor signaling exclusively in damaged or inflamed tissues where endogenous adenosine concentrations are pathologically elevated[1].

Within this landscape, the 3,4-dichlorophenyl amine pharmacophore has proven to be a cornerstone structural motif. This guide objectively compares the structure-activity relationships (SAR), experimental performance, and mechanistic causality of two leading classes of 3,4-dichlorophenyl amine-containing A3AR PAMs: the 1H-imidazo[4,5-c]quinolin-4-amines (represented by LUF6000) and the 2,4-disubstituted quinolines (represented by LUF6096)[2].

Structural Rationale and Binding Mechanics

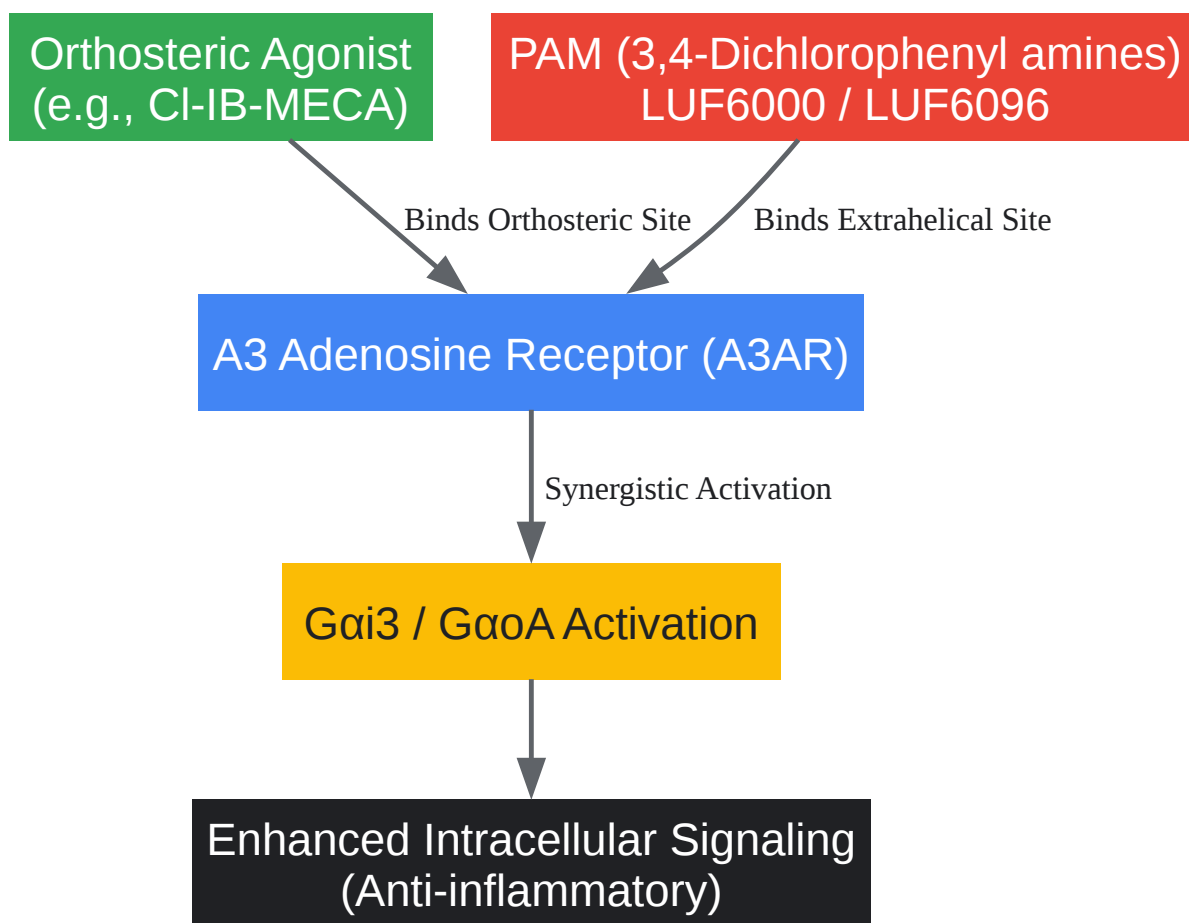
The inclusion of the 3,4-dichlorophenyl amine moiety is not arbitrary; it is the primary driver of allosteric engagement at the A3AR. Computational modeling and mutagenesis have revealed that while orthosteric agonists bind within the central transmembrane core, the 3,4-dichlorophenyl amine group directs these PAMs to an extrahelical, lipid-facing binding pocket encompassing Transmembrane Domain 1 (TMD1), TMD7, and Helix 8[3].

- **Hydrophobic Anchoring:** The highly lipophilic 3,4-dichlorophenyl ring extends toward the lipid interface, engaging in critical

stacking interactions with specific tyrosine residues (e.g., Y284

in TMD7).

- **Scaffold Divergence:**
 - **LUF6000 (Imidazoquinolin-4-amine):** Utilizes a rigid, planar tricyclic core. The N-1 amine of the heterocycle forms a stabilizing hydrogen bond with the receptor backbone, locking the complex in an active conformation[3].
 - **LUF6096 (Quinoline):** Represents a structural evolution where the imidazole ring of LUF6000 is opened and replaced with an amide[2]. This increases molecular flexibility while retaining the critical 3,4-dichlorophenyl amine interaction.
- **C-2 / Amide Substitutions:** Both scaffolds require bulky, hydrophobic cycloalkyl substitutions (such as a cyclohexyl or heptan-4-yl group) at the 2-position or 4-amide position to optimally fill the hydrophobic subpocket, which dictates the magnitude of efficacy enhancement[2].



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Mechanism of A3AR positive allosteric modulation by dichlorophenyl amine analogs.

Performance Comparison: LUF6000 vs. LUF6096

When evaluating these analogs for preclinical development, researchers must weigh their impact on agonist efficacy (

) against their propensity to alter agonist potency (

). Both LUF6000 and LUF6096 preferentially enhance the coupling of the A3AR to specific G-protein isoproteins (G

and G

), which are heavily co-expressed in immune cells[2].

However, a critical SAR finding is their profound species selectivity. Both analogs exhibit robust PAM activity at human, dog, and rabbit A3ARs, but show negligible activity at murine (mouse) receptors due to sequence variations in Extracellular Loop 1 (EL1)[4].

Table 1: Pharmacological Profiling of Dichlorophenyl Amine PAMs at the Human A3AR

Parameter	LUF6000 (Imidazoquinolin-4-amine)	LUF6096 (2,4-Disubstituted Quinoline)
Core Scaffold	1H-imidazo[4,5-c]quinoline	Quinoline (opened imidazole ring)
Pharmacophore	4-(3,4-dichlorophenyl)amine	2-(3,4-dichlorophenyl)amine
Hydrophobic Modulator	2-cyclohexyl	Cyclohexanecarboxamide
Efficacy Enhancement ()	~2.5 to 3.0-fold increase	~2.0 to 2.5-fold increase
Potency Shift ()	5 to 6-fold reduction (orthosteric competition)	5 to 6-fold reduction (orthosteric competition)
Dissociation Kinetics	Markedly slows orthosteric off-rate	Slows orthosteric off-rate
Species Activity	Human, Dog, Rabbit (Inactive in Mouse)	Human, Dog, Rabbit (Inactive in Mouse)

Data synthesized from functional assays utilizing the orthosteric agonist CI-IB-MECA[2],[4].

Experimental Protocols & Self-Validating Workflows

To objectively quantify the SAR differences between dichlorophenyl amine analogs, a dual-assay approach is required. The causality here is critical: Radioligand dissociation assays confirm the mechanism (allosteric stabilization of the receptor-agonist complex), while [

S]GTP

S binding assays confirm the functional output (amplified G-protein signaling)[2].

Protocol A: Radioligand Dissociation Kinetic Assay

Purpose: To validate allosteric behavior by measuring the PAM's ability to slow the dissociation of an orthosteric radioligand.

- Membrane Preparation: Isolate membranes from HEK293 cells stably expressing the human A3AR. Suspend in assay buffer (50 mM Tris-HCl, 10 mM MgCl

, 1 mM EDTA, pH 7.4).

- Equilibration: Incubate 15-20

g of membrane protein with a sub-saturating concentration (~0.3 nM) of the orthosteric radioligand [

I]-AB-MECA for 60 minutes at 25°C to reach equilibrium.

- PAM Introduction: Add the dichlorophenyl amine analog (e.g., LUF6000) at 10

M.

- Dissociation Initiation: Add a massive excess (100

M) of an unlabeled orthosteric competitor (e.g., CI-IB-MECA) to prevent radioligand re-association.

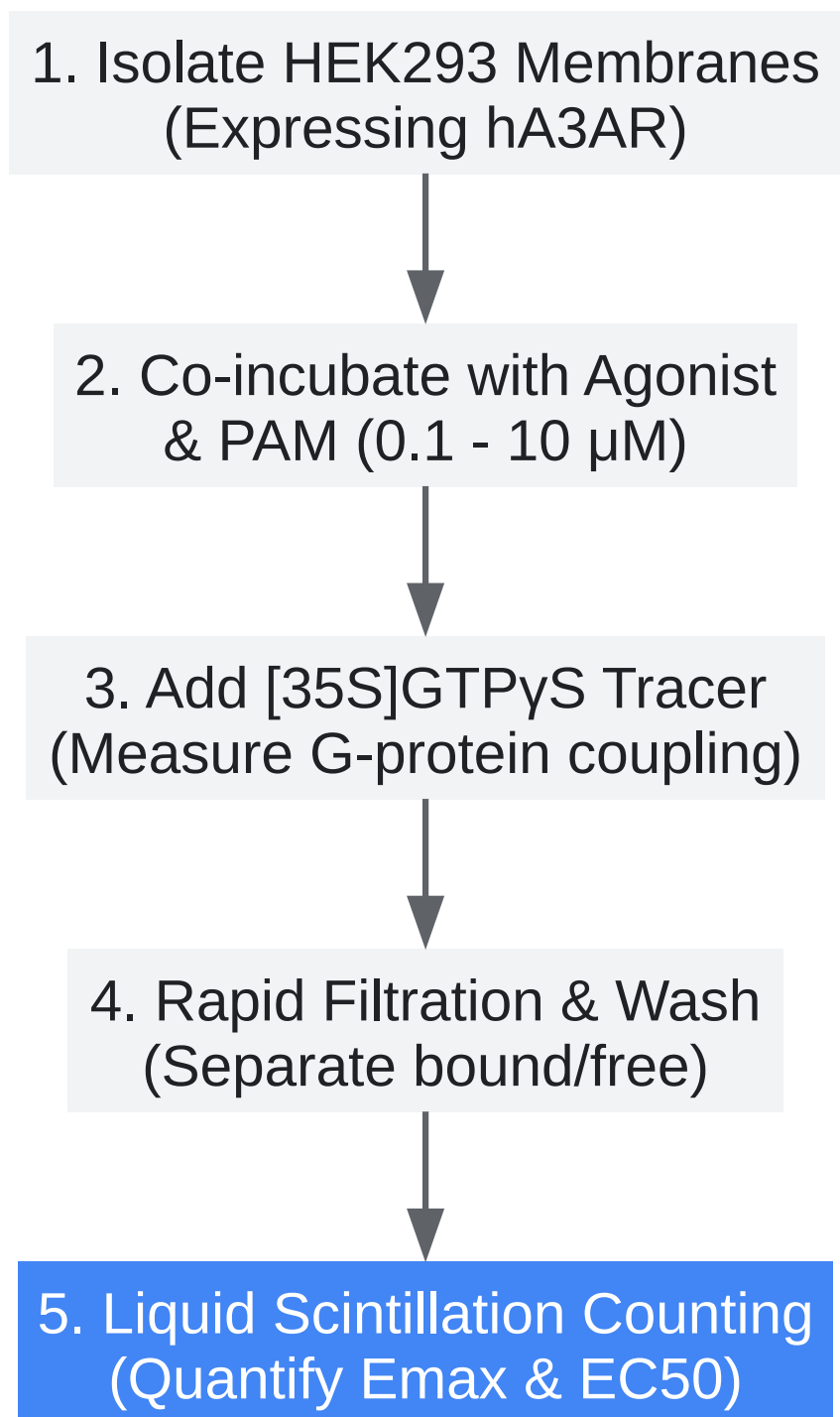
- Time-Course Sampling: Harvest samples via rapid vacuum filtration over GF/B glass fiber filters at specific time intervals (0, 10, 30, 60, 120 minutes). Wash three times with ice-cold buffer.

- Validation Check: A true PAM will yield a significantly prolonged half-life () of dissociation compared to the vehicle control.

Protocol B:[S]GTP S Functional Binding Assay

Purpose: To quantify the enhancement of agonist-induced G-protein activation.

- Reaction Mixture: Combine HEK293-hA3AR membranes (10 g/well) with GDP (10 M) and[S]GTP S (0.1 nM) in assay buffer.
- Co-Incubation: Add varying concentrations of the orthosteric agonist (CI-IB-MECA: 0.1 nM to 10 M) in the presence of a fixed concentration of the PAM (e.g., 1 M or 10 M LUF6096).
- Incubation: Incubate the microplates for 30 minutes at 30°C. Note: Strict temperature control is required to prevent basal GTPase activity from masking the allosteric window.
- Termination & Counting: Terminate the reaction by rapid filtration through GF/B filters. Measure bound radioactivity using liquid scintillation counting.
- Data Analysis: Plot concentration-response curves to calculate the shift in (efficacy) and (potency).



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Self-validating [35S]GTPyS binding assay workflow for quantifying PAM efficacy.

Summary for Drug Development Professionals

When selecting a dichlorophenyl amine scaffold for A3AR modulation, the choice between the imidazoquinolin-4-amine (LUF6000) and the quinoline (LUF6096) depends on the desired pharmacokinetic profile and synthetic tractability. While both scaffolds utilize the 3,4-dichlorophenyl amine group to anchor into the extrahelical lipid interface and deliver comparable efficacy enhancements (~2.5-fold

increase), the opened-ring quinoline structure of LUF6096 offers a different synthetic route for further derivatization[2].

Researchers must account for the species-specific nature of these compounds[4]. Because they are inactive at murine receptors, standard mouse models of inflammation cannot be used for preclinical in vivo validation; researchers must utilize canine, rabbit, or humanized mouse models to accurately observe the therapeutic window of these powerful allosteric modulators.

References

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